

1,6-Heptanediol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **1,6-Heptanediol**

Cat. No.: **B088102**

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CAS Registry Number: 13175-27-4[\[1\]](#)[\[2\]](#)

This technical guide provides an in-depth overview of **1,6-Heptanediol**, catering to researchers, scientists, and professionals in drug development. It covers the fundamental chemical and physical properties, synthesis methodologies, and applications, with a particular focus on its potential in polymer chemistry and drug delivery systems.

Chemical and Physical Properties

1,6-Heptanediol is a diol with the chemical formula C7H16O2.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure, featuring two hydroxyl groups, allows it to participate in a variety of chemical reactions, most notably polymerization. The following tables summarize its key quantitative data.

Identifier	Value	Reference
CAS Registry Number	13175-27-4	[1] [2] [3]
Molecular Formula	C7H16O2	[1] [2] [3]
Molecular Weight	132.2 g/mol	[3]

Physical Property	Value	Reference
Melting Point	44.24°C (estimate)	[3]
Boiling Point	233.16°C (rough estimate)	[3]
Density	0.9620 g/cm ³	[3]
Flash Point	111.5 ± 13.0 °C	[3]
Refractive Index	1.450	[3]
LogP	0.28	[3]

Synthesis of 1,6-Heptanediol

The synthesis of **1,6-Heptanediol** can be achieved through various chemical routes, including the reduction of corresponding dicarboxylic acid derivatives and, more recently, through bio-based pathways.

Chemical Synthesis

A common laboratory-scale synthesis involves the reduction of dimethyl pimelate.[4] This method utilizes a strong reducing agent like lithium aluminum hydride to convert the ester groups to hydroxyl groups.

Experimental Protocol: Reduction of Dimethyl Pimelate

Materials:

- Dimethyl pimelate
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl), dilute solution
- Sodium sulfate (Na₂SO₄), anhydrous

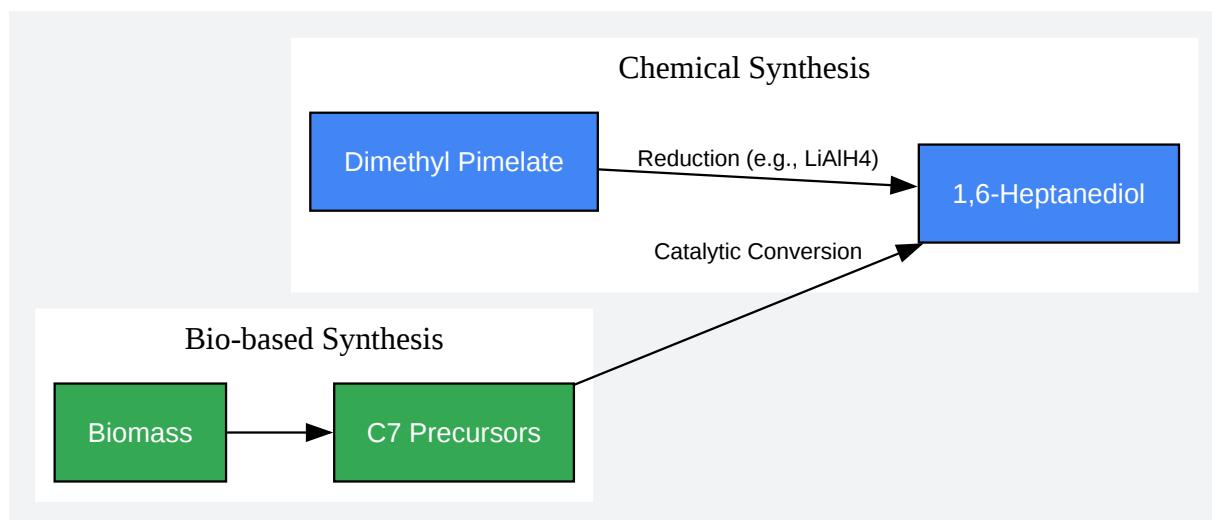
- Round-bottom flask with a reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry, nitrogen-purged round-bottom flask, a suspension of lithium aluminum hydride in anhydrous diethyl ether is prepared and cooled in an ice bath.
- A solution of dimethyl pimelate in anhydrous diethyl ether is added dropwise to the LiAlH₄ suspension with continuous stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the complete reduction of the ester.
- The reaction is then carefully quenched by the slow, dropwise addition of water, followed by a dilute solution of hydrochloric acid to neutralize the excess LiAlH₄ and dissolve the aluminum salts.
- The organic layer is separated using a separatory funnel. The aqueous layer is extracted multiple times with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield crude **1,6-Heptanediol**.
- The crude product can be further purified by distillation or recrystallization.

Bio-based Synthesis

Recent research has focused on sustainable methods for producing diols from renewable resources. One promising approach involves the conversion of biomass-derived platform chemicals such as 5-hydroxymethylfurfural (HMF) and levoglucosanone.[5] For instance, 1,6-hexanediol has been synthesized from HMF using dual-layer catalysts in a fixed-bed reactor.[6] Similar principles could be applied to produce **1,6-Heptanediol** from analogous C7 precursors derived from biomass. Another patented process describes the preparation of 1,6-hexanediol from levoglucosanone through a two-step hydrogenation process, which could potentially be adapted for **1,6-Heptanediol** synthesis.[5]



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Overview of synthetic routes to **1,6-Heptanediol**.

Applications in Polymer Science

The bifunctional nature of **1,6-Heptanediol**, with its two hydroxyl groups, makes it a valuable monomer for the synthesis of polyesters and polyurethanes.

Polyester Synthesis

1,6-Heptanediol can be reacted with a dicarboxylic acid or its derivative (e.g., an acid chloride or ester) through polycondensation to form polyesters. The properties of the resulting polyester

can be tailored by the choice of the dicarboxylic acid co-monomer.

Experimental Protocol: Synthesis of a Polyester from **1,6-Heptanediol** and Adipic Acid

Materials:

- **1,6-Heptanediol**
- Adipic acid
- p-Toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- Three-necked round-bottom flask
- Mechanical stirrer
- Dean-Stark trap
- Reflux condenser
- Heating mantle with temperature control
- Nitrogen inlet

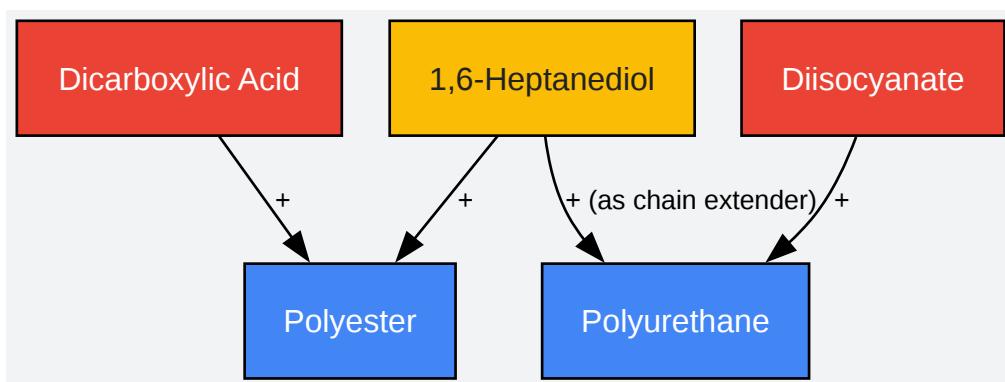
Procedure:

- Equimolar amounts of **1,6-Heptanediol** and adipic acid are charged into the three-necked flask.
- A catalytic amount of p-toluenesulfonic acid (approximately 0.1-0.5% by weight of the reactants) is added.
- Toluene is added to facilitate the removal of water formed during the reaction.
- The flask is equipped with a mechanical stirrer, a Dean-Stark trap filled with toluene, and a reflux condenser. A nitrogen inlet is used to maintain an inert atmosphere.

- The reaction mixture is heated to a temperature that allows for the azeotropic removal of water (typically 140-160°C).
- The reaction is monitored by measuring the amount of water collected in the Dean-Stark trap.
- Once the theoretical amount of water has been collected, the reaction is stopped.
- The resulting polyester can be purified by precipitation in a non-solvent like methanol and dried under vacuum.

Polyurethane Synthesis

In the synthesis of polyurethanes, **1,6-Heptanediol** can act as a chain extender. It reacts with a diisocyanate prepolymer to form the final polyurethane product. The length of the diol chain extender influences the physical properties of the resulting polyurethane.



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Role of **1,6-Heptanediol** in polymer synthesis.

Potential Applications in Drug Development

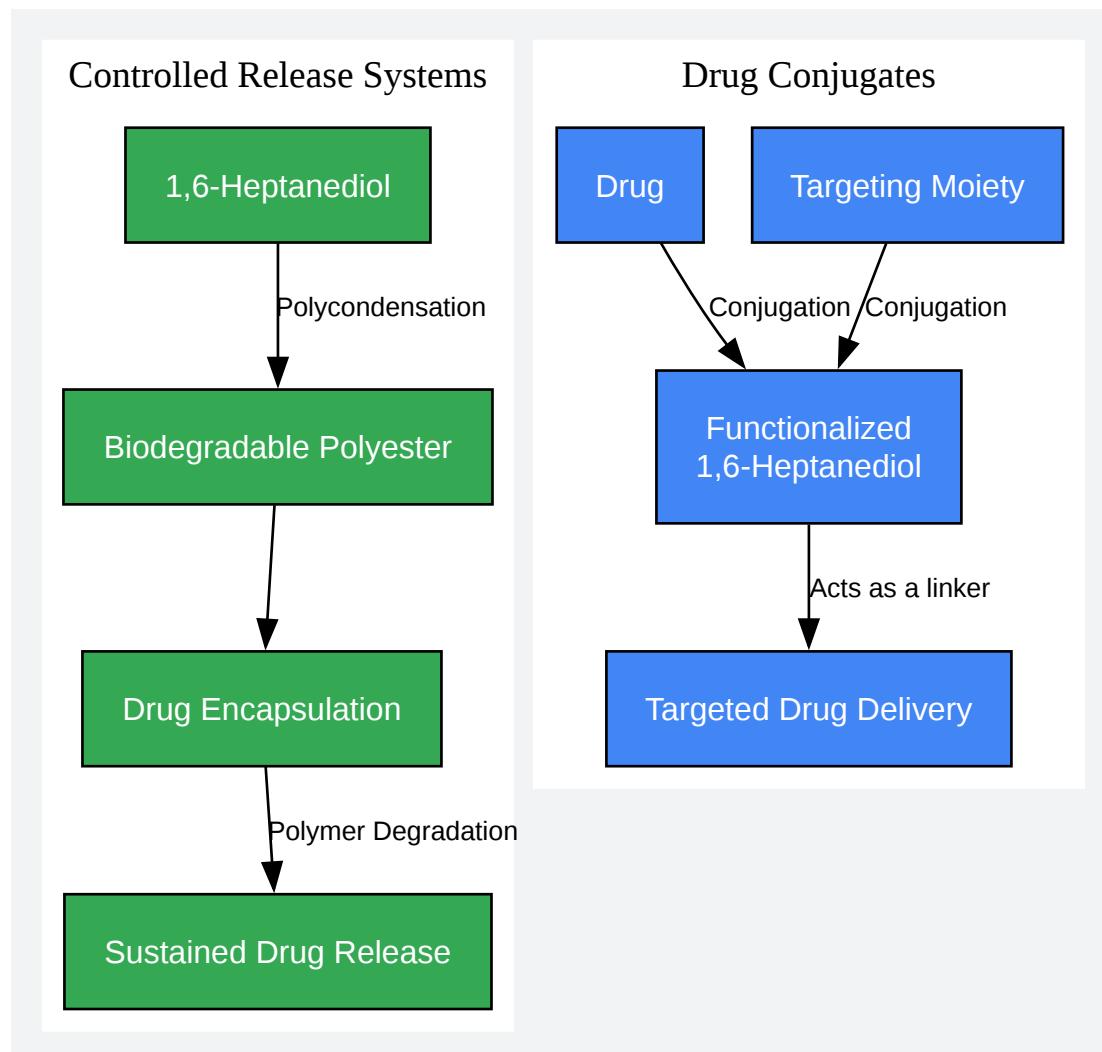
The biocompatibility and biodegradability of polymers derived from diols make them attractive for various applications in drug delivery. While specific research on **1,6-Heptanediol** in this area is limited, its properties suggest several potential uses.

Biodegradable Polymers for Controlled Release

Polyesters synthesized from **1,6-Heptanediol** are expected to be biodegradable through the hydrolysis of their ester linkages. This property is highly desirable for creating matrices for the controlled release of therapeutic agents.^{[4][7]} The drug can be encapsulated within the polymer matrix, and its release can be modulated by the degradation rate of the polymer. The degradation rate can be tuned by copolymerizing **1,6-Heptanediol** with other diols or by varying the dicarboxylic acid used in the polyester synthesis.

Linkers and Spacers in Drug Conjugates

Diols like **1,6-Heptanediol** can serve as linker or spacer molecules in the design of prodrugs and targeted drug delivery systems. A linker connects a drug molecule to a carrier or a targeting moiety. The length and chemical nature of the spacer can influence the stability, solubility, and release kinetics of the drug. The hydroxyl groups of **1,6-Heptanediol** can be functionalized to attach to both the drug and the carrier molecule. The aliphatic chain of **1,6-Heptanediol** can provide a flexible spacer, which may be beneficial for the interaction of the targeting moiety with its receptor.

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